

Application Notes and Protocols: Tris[2-(dimethylamino)ethyl]amine in Polyurethane Foam Catalysis

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Compound of Interest

Compound Name: Tris[2-(dimethylamino)ethyl]amine

Cat. No.: B034753

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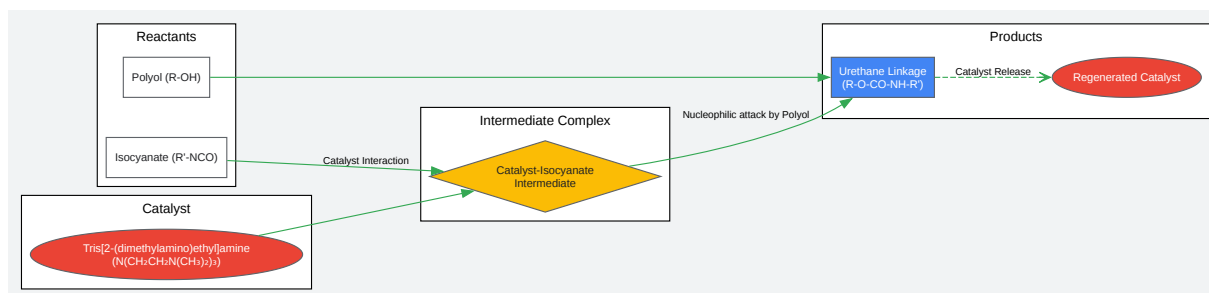
For Researchers, Scientists, and Drug Development Professionals

Introduction

Tris[2-(dimethylamino)ethyl]amine, a tertiary amine catalyst, plays a crucial role in the synthesis of polyurethane foams. This document provides detailed application notes, experimental protocols, and comparative data on its use, particularly in rigid and flexible foam formulations. Commercially known under trade names such as JEFFCAT® Z-130, this catalyst primarily functions as a gel catalyst, promoting the reaction between polyols and isocyanates to form the polyurethane polymer network.^{[1][2][3]} Its low emission profile and ability to promote a uniform, fine cell structure make it a valuable component in various applications, including packaging and automotive interiors.^{[1][2]}

Catalytic Mechanism

Tris[2-(dimethylamino)ethyl]amine, like other tertiary amine catalysts, accelerates the polyurethane formation reactions. The lone pair of electrons on the nitrogen atoms interacts with the isocyanate group, making the carbon atom more susceptible to nucleophilic attack by the hydroxyl groups of the polyol. This interaction facilitates the formation of the urethane linkage. The catalyst's structure, with its three dimethylaminoethyl arms, provides multiple active sites for catalysis.



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Catalytic mechanism of **Tris[2-(dimethylamino)ethyl]amine** in urethane formation.

Comparative Performance Data

The selection of a catalyst system is critical as it influences the reaction kinetics and the final properties of the polyurethane foam. The following tables summarize the performance of **tris[2-(dimethylamino)ethyl]amine** in comparison to other common amine catalysts in typical polyurethane foam formulations.

Table 1: Reactivity Profile of Amine Catalysts in a Flexible Polyurethane Foam Formulation

Catalyst	Cream Time (s)	Gel Time (s)	Tack-Free Time (s)
Tris[2-(dimethylamino)ethyl]amine	10 - 15	60 - 80	90 - 120
Triethylenediamine (TEDA)	8 - 12	50 - 70	80 - 110
Bis(2-dimethylaminoethyl)ether	12 - 18	70 - 90	100 - 130
N,N-Dimethylcyclohexylamine (DMCHA)	15 - 20	80 - 100	110 - 140

Note: Data is compiled from various sources and may vary depending on the specific formulation and processing conditions.

Table 2: Physical Properties of Rigid Polyurethane Foams Catalyzed by Different Amines

Catalyst	Foam Density (kg/m ³)	Compressive Strength (kPa)	Closed Cell Content (%)
Tris[2-(dimethylamino)ethyl]amine	30 - 35	150 - 180	> 90
Triethylenediamine (TEDA)	28 - 33	140 - 170	> 90
Bis(2-dimethylaminoethyl)ether	32 - 38	160 - 190	> 88
N,N-Dimethylcyclohexylamine (DMCHA)	35 - 40	170 - 200	> 92

Note: Data is compiled from various sources and may vary depending on the specific formulation and processing conditions.

Experimental Protocols

The following protocols provide a general framework for the preparation and testing of polyurethane foams using **tris[2-(dimethylamino)ethyl]amine** as a catalyst. Adherence to safety protocols, including the use of personal protective equipment (PPE) and working in a well-ventilated area, is mandatory.

Preparation of a Rigid Polyurethane Foam

Materials:

- Polyether polyol (e.g., functionality 3-4, hydroxyl value 400-500 mg KOH/g)
- Polymeric Methylene Diphenyl Diisocyanate (pMDI)
- **Tris[2-(dimethylamino)ethyl]amine** (Catalyst)
- Silicone surfactant
- Blowing agent (e.g., water, HFOs)
- Disposable cups and stirring rods

Procedure:

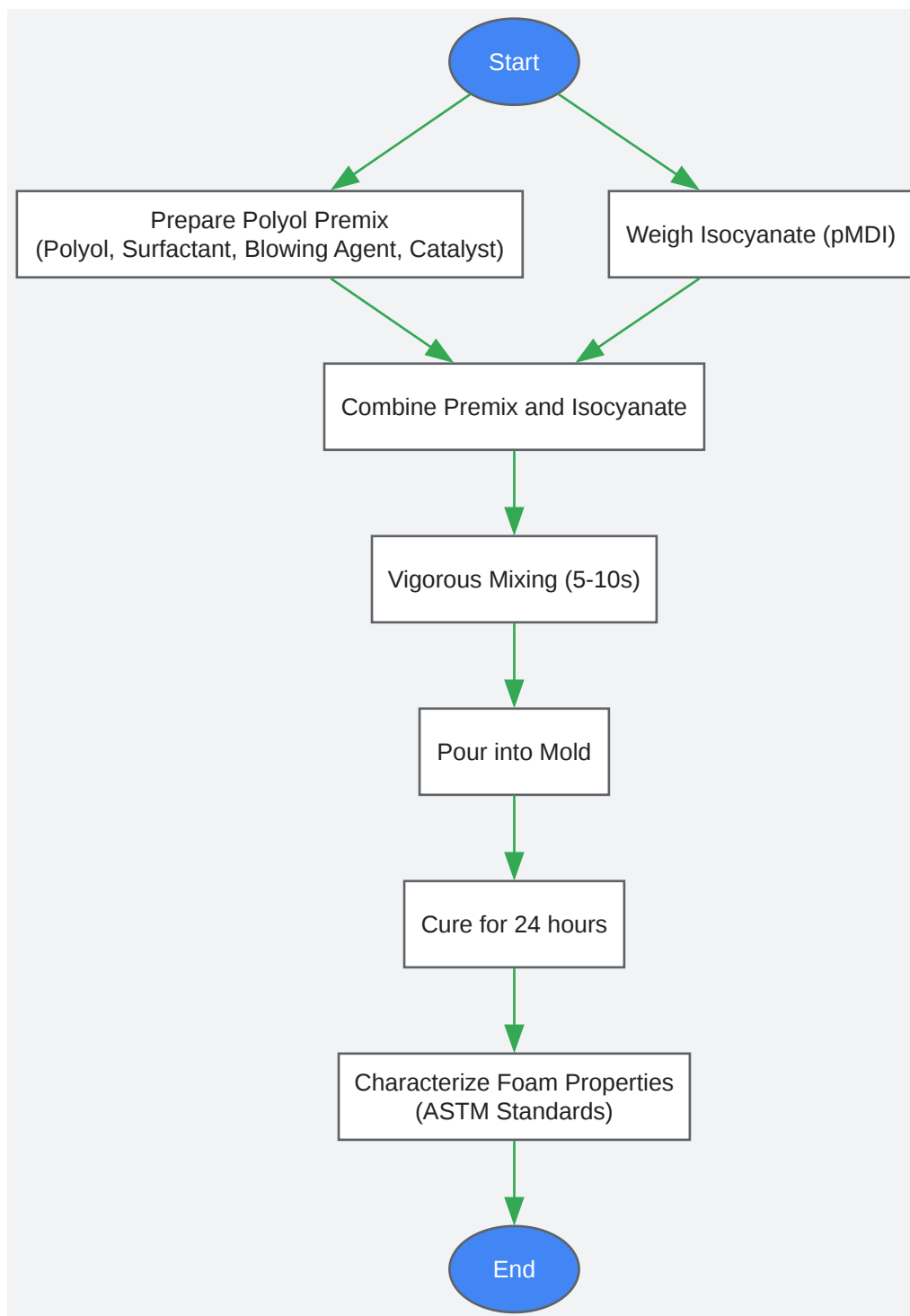
- Premix Preparation: In a disposable cup, accurately weigh the polyol, surfactant, blowing agent, and **tris[2-(dimethylamino)ethyl]amine**.
- Mixing: Thoroughly mix the components for 30-60 seconds until a homogeneous mixture is obtained.
- Isocyanate Addition: Add the pre-weighed pMDI to the premix.
- Final Mixing: Immediately and vigorously mix the components for 5-10 seconds.
- Foaming: Pour the mixture into a mold and allow it to rise freely.

- Curing: Allow the foam to cure at ambient temperature for at least 24 hours before testing.

Testing of Polyurethane Foam Properties

The physical and mechanical properties of the prepared foam should be characterized according to ASTM standards.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Reactivity Profile (ASTM D7487):[\[7\]](#)
 - Cream time: The time from the start of mixing until the mixture begins to rise and change color.
 - Gel time: The time when the foam develops enough strength to form strings when touched with a spatula.
 - Tack-free time: The time when the surface of the foam is no longer sticky to the touch.
- Density (ASTM D1622): Determine the core density of the foam sample.[\[6\]](#)
- Compressive Strength (ASTM D1621): Measure the force required to compress the foam by a certain percentage of its original height.[\[6\]](#)
- Closed-Cell Content (ASTM D2856): Determine the percentage of closed cells in the foam structure.[\[6\]](#)



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Experimental workflow for polyurethane foam preparation and testing.

Safety and Handling

Tris[2-(dimethylamino)ethyl]amine is a corrosive and flammable liquid and should be handled with appropriate care.[3] It is a skin and eye irritant.[3] Always refer to the Safety Data Sheet (SDS) for detailed safety information. Store in a cool, dry, and well-ventilated area in a tightly sealed container.[3]

Conclusion

Tris[2-(dimethylamino)ethyl]amine is an effective gel catalyst for a variety of polyurethane foam applications.[1] Its performance characteristics, including a favorable reactivity profile and the ability to produce foams with a fine cell structure, make it a valuable tool for researchers and formulators. By following the outlined protocols and understanding its catalytic behavior, scientists can effectively utilize this catalyst in the development of novel polyurethane materials.

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